

Navigating the Safe Handling of Fmoc-NH-PEG4-alcohol: A Technical Guide

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Compound of Interest

Compound Name: Fmoc-NH-PEG4-alcohol

Cat. No.: B6325970

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For Researchers, Scientists, and Drug Development Professionals

Fmoc-NH-PEG4-alcohol is a valuable tool in the fields of medical research, drug release, and nanotechnology. As a PEG-based PROTAC linker, it plays a crucial role in the synthesis of proteolysis-targeting chimeras. This guide provides a comprehensive overview of the safety and handling guidelines for **Fmoc-NH-PEG4-alcohol** to ensure its proper use in a laboratory setting.

Compound Identification and Properties

Property	Value	Reference
Chemical Name	Fmoc-NH-PEG4-alcohol	[1]
Synonyms	Fmoc-PEG4-alcohol	[1]
CAS Number	868594-41-6	[1]
Molecular Formula	C23H29NO6	[1]
Molecular Weight	415.48 g/mol	[1]

Hazard Identification and Safety Precautions

A specific Safety Data Sheet (SDS) for **Fmoc-NH-PEG4-alcohol** is not readily available. A generic SDS for "Fmoc-NH-PEG-OH" suggests the substance is not classified as hazardous.

according to Regulation (EC) No. 1272/2008. However, it also notes that the chemical, physical, and toxicological properties have not been thoroughly investigated.

Due to the lack of specific data, it is prudent to consider the safety information for a structurally related compound, S-acetyl-PEG4-alcohol. The SDS for this compound indicates the following potential hazards:

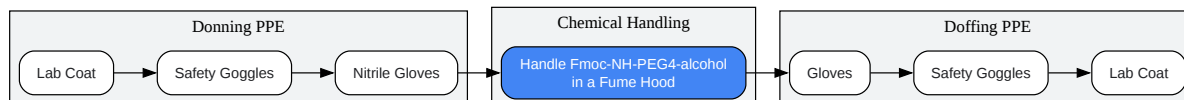
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Based on this, the following precautionary measures are recommended when handling **Fmoc-NH-PEG4-alcohol**:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE) Workflow

The following diagram outlines the recommended workflow for donning and doffing Personal Protective Equipment (PPE) when handling **Fmoc-NH-PEG4-alcohol**.



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Recommended sequence for putting on and taking off PPE.

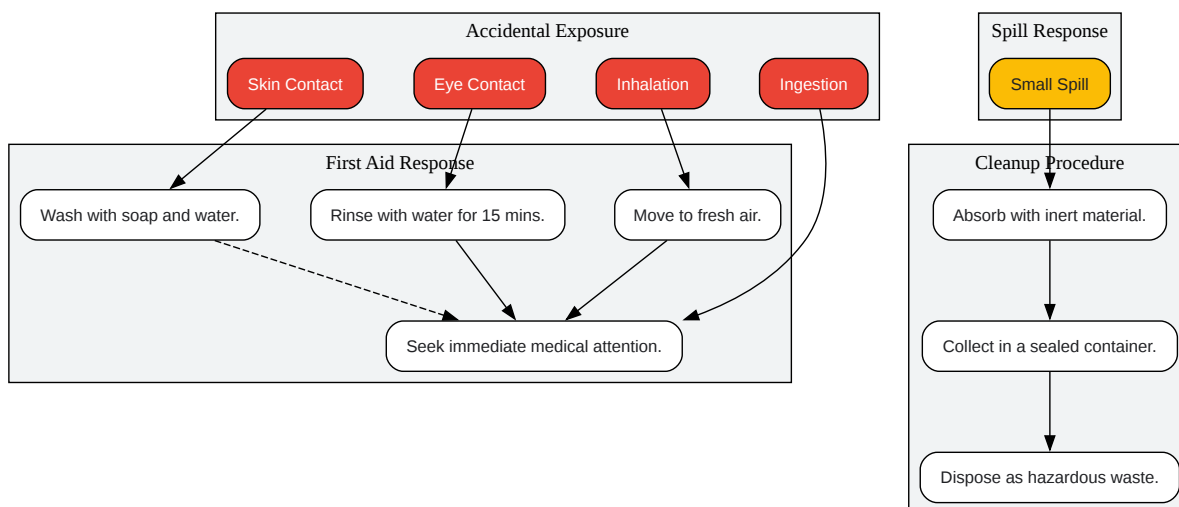
Storage and Handling

Proper storage and handling are critical to maintain the integrity of **Fmoc-NH-PEG4-alcohol** and ensure laboratory safety.

Condition	Recommendation	Reference
Storage Temperature	Store at -5°C.	
Storage Conditions	Keep in a dry and dark place.	
Handling	Use in a well-ventilated area, preferably a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes.	

Emergency Procedures

The following diagram illustrates the appropriate response to accidental exposure or spillage.



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Flowchart of emergency actions for exposure and spills.

Experimental Protocol: General Handling Procedure

This protocol outlines the general steps for safely handling **Fmoc-NH-PEG4-alcohol** in a laboratory setting.

Materials:

- **Fmoc-NH-PEG4-alcohol**
- Appropriate solvent (e.g., DMSO, DMF)
- Personal Protective Equipment (PPE): lab coat, safety goggles, nitrile gloves

- Chemical fume hood
- Analytical balance
- Vials and appropriate closures
- Pipettes and tips

Procedure:

- Preparation:
 - Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
 - Don the appropriate PPE as described in the PPE Workflow diagram.
- Weighing:
 - Tare the analytical balance with a clean, empty vial.
 - Carefully transfer the desired amount of **Fmoc-NH-PEG4-alcohol** to the vial inside the fume hood.
 - Avoid creating dust. If the compound is a solid, handle it gently.
 - Record the exact weight.
- Solubilization:
 - Add the appropriate solvent to the vial containing the **Fmoc-NH-PEG4-alcohol**.
 - Cap the vial securely and vortex or sonicate until the compound is fully dissolved.
- Use in Reaction:
 - Carefully transfer the solution using a pipette to the reaction vessel.
 - Perform all subsequent steps within the chemical fume hood.

- Waste Disposal:
 - Dispose of all contaminated materials (e.g., pipette tips, vials, gloves) in a designated hazardous waste container.
- Post-Handling:
 - Clean the work area thoroughly.
 - Doff PPE as per the recommended procedure.
 - Wash hands thoroughly with soap and water.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. It is not a substitute for a formal safety review and risk assessment by qualified professionals. Always consult the most up-to-date Safety Data Sheet for any chemical before use and adhere to all institutional and regulatory safety guidelines.

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References

- 1. Fmoc-NH-PEG4-OH | CAS:868594-41-6 | Biopharma PEG [biochempeg.com]
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